

Euphorbia factor I induced apoptosis via the mitochondrial pathway

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Compound of Interest		
Compound Name:	Euphorbia factor I	
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An In-depth Technical Guide on Euphorbia factor L1 and its Induction of Apoptosis via the Mitochondrial Pathway

For Researchers, Scientists, and Drug Development Professionals

Introduction

Euphorbia factor L1 (EFL1) is a lathyrane-type diterpenoid isolated from the seeds of Euphorbia lathyris L., a plant with a history in traditional medicine for treating conditions like cancer.[1][2][3] Emerging research has highlighted the potent cytotoxic and pro-apoptotic activities of EFL1 and related compounds, such as Euphorbia factor L2 (EFL2) and L3 (EFL3), against various cancer cell lines.[2][4] This technical guide provides a comprehensive overview of the mechanism by which EFL1 induces apoptosis, with a specific focus on the intrinsic mitochondrial pathway. It includes detailed experimental protocols, quantitative data summaries, and pathway visualizations to support further research and drug development efforts in this area.

Core Mechanism of Action: The Mitochondrial Apoptosis Pathway

EFL1 and its analogues primarily trigger cancer cell death through the intrinsic, or mitochondrial, pathway of apoptosis. This intricate signaling cascade is initiated by cellular

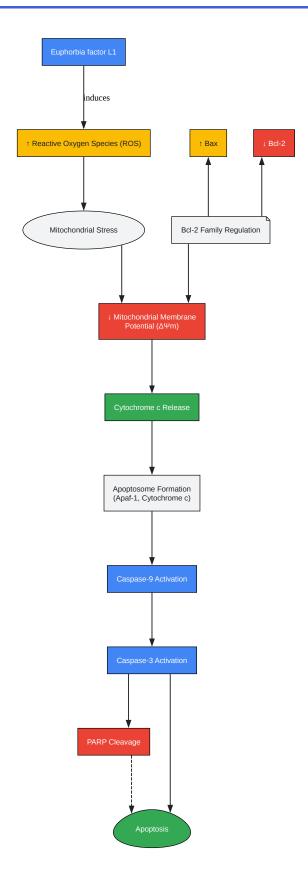


stress and converges on the mitochondria, which act as a central hub for apoptotic signaling. The key events in EFL1-induced mitochondrial apoptosis are an increase in intracellular reactive oxygen species (ROS), a disruption of the mitochondrial membrane potential ($\Delta\Psi m$), the release of cytochrome c into the cytosol, and the subsequent activation of a caspase cascade.

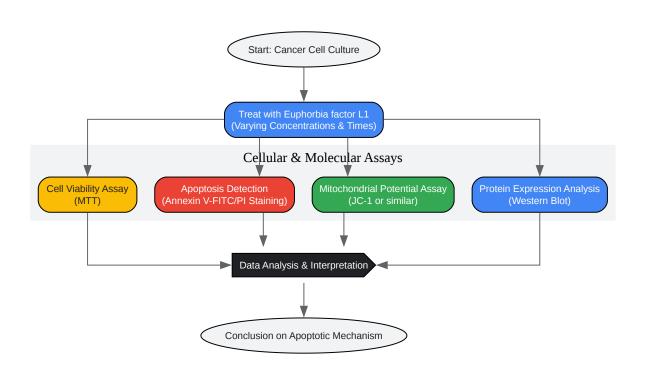
Signaling Pathway Visualization

The following diagram illustrates the signaling cascade initiated by Euphorbia factor L1, leading to apoptosis through the mitochondrial pathway.









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